

# Technical Guide: tert-Butyl 3-methylidenepyrrolidine-1-carboxylate (CAS 114214-71-0)

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## Compound of Interest

Compound Name: *Tert-butyl 3-methylenepyrrolidine-1-carboxylate*

Cat. No.: B041831

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical information and safety data for tert-butyl 3-methylidenepyrrolidine-1-carboxylate (CAS Number: 114214-71-0). This compound is primarily utilized as a key synthetic intermediate in the development of complex pharmaceutical agents.

## Chemical Information

tert-Butyl 3-methylidenepyrrolidine-1-carboxylate is a pyrrolidine derivative protected by a tert-butoxycarbonyl (Boc) group. This structure makes it a valuable building block in medicinal chemistry, particularly for the synthesis of fluorinated heterocyclic compounds.

| Property          | Value   | Source           |
|-------------------|---|------------------|
| CAS Number        | 114214-71-0   | ChemScene[1]     |
| Molecular Formula | C <sub>10</sub> H <sub>17</sub> NO <sub>2</sub>   | ChemScene[1]     |
| Molecular Weight  | 183.25 g/mol  | ChemScene[1]     |
| IUPAC Name        | tert-butyl 3-methylenepyrrolidine-1-carboxylate   | LGC Standards[2] |
| Synonyms          | 3-Methylenepyrrolidine-1-carboxylic Acid tert-Butyl Ester, N-Boc-3-methylenepyrrolidine | ChemicalBook[3]  |
| Appearance        | Not explicitly stated, likely a liquid based on physical properties.                    | N/A              |
| Boiling Point     | 236.7 ± 29.0 °C at 760 mmHg   | N/A              |
| Density           | 1.01 ± 0.1 g/cm <sup>3</sup>  | N/A              |
| SMILES            | CC(C)(C)OC(=O)N1CCC(=C)C1   | ChemScene[1]     |
| InChI             | InChI=1S/C10H17NO2/c1-8-5-6-11(7-8)9(12)13-10(2,3)4/h1,5-7H2,2-4H3                      | LGC Standards[2] |

## Safety Data

Comprehensive toxicological data for tert-butyl 3-methylenepyrrolidine-1-carboxylate is not readily available in public databases, which is common for synthetic intermediates. The following information is based on available Safety Data Sheets (SDS) for structurally related compounds and supplier information.

| Hazard Information       | Details  | Source           |
|--------------------------|--|------------------|
| GHS Pictograms           | TCI Chemicals[4]   |                  |
| Signal Word              | Warning  | TCI Chemicals[4] |
| Hazard Statements        | H302: Harmful if swallowed.<br>H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled.  | TCI Chemicals[4] |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | TCI Chemicals[4] |

Note: This safety information should be used as a guide. Always refer to the specific Safety Data Sheet provided by the supplier before handling the chemical.

## Synthetic Applications

tert-Butyl 3-methylidenepyrrolidine-1-carboxylate is a versatile intermediate for the synthesis of more complex molecules, particularly fluorinated pyrrolidines and piperidines, which are of interest in drug discovery.

## Experimental Protocol: Synthesis of tert-Butyl 3-methylidenepyrrolidine-1-carboxylate

A common synthetic route to tert-butyl 3-methylidenepyrrolidine-1-carboxylate involves a Wittig reaction from N-Boc-3-pyrrolidinone.

Materials:

- Methyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexane
- N-Boc-3-pyrrolidinone
- Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Diethyl ether ( $\text{Et}_2\text{O}$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Hexane

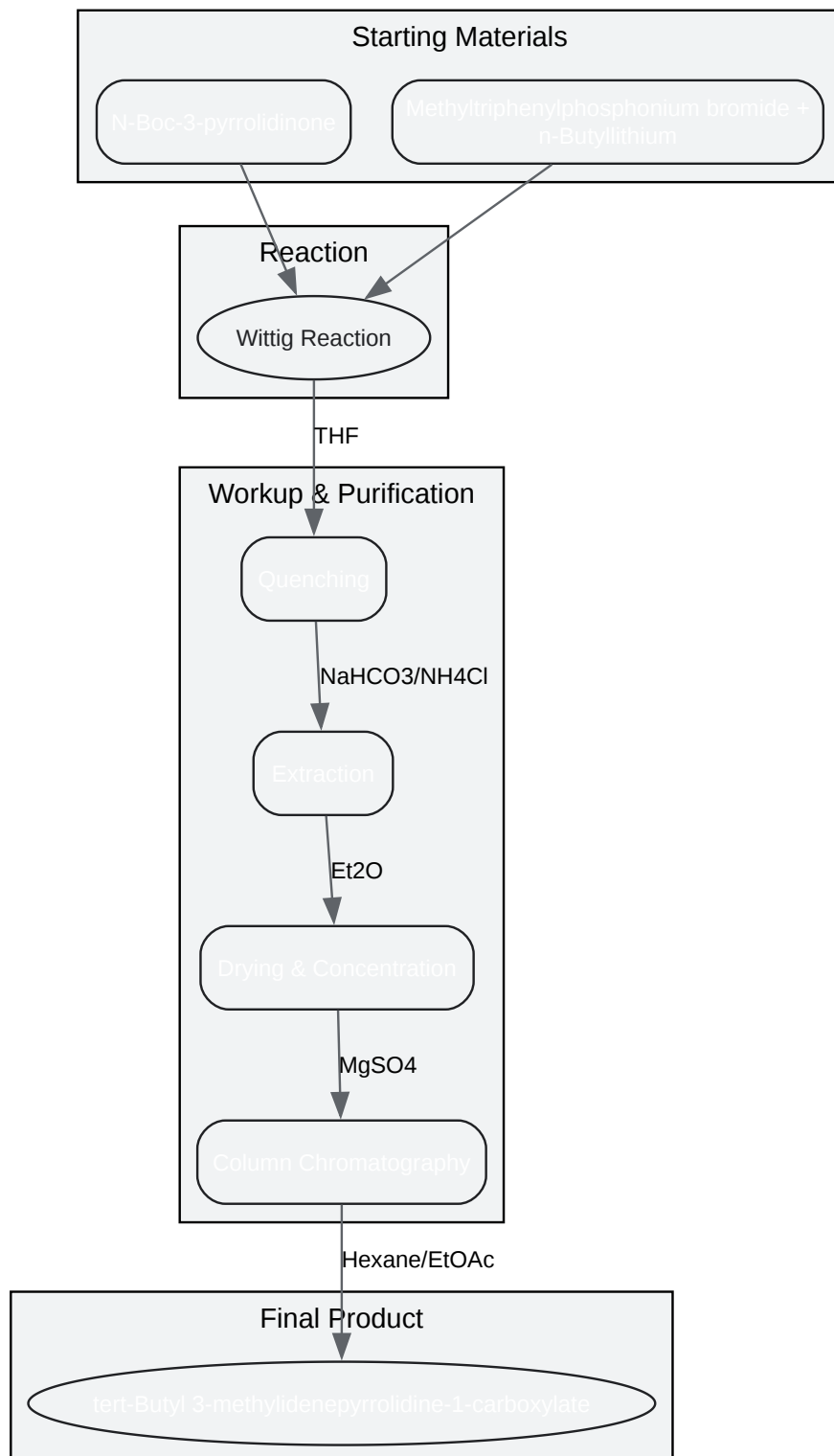
Procedure:

- A suspension of methyltriphenylphosphonium bromide in anhydrous THF is prepared in a reaction vessel under an inert atmosphere.
- The suspension is cooled to 0 °C, and n-butyllithium in hexane is added dropwise. The mixture is stirred at this temperature to form the ylide.

- A solution of N-Boc-3-pyrrolidinone in anhydrous THF is then added to the reaction mixture.
- The reaction is stirred at 0 °C and then allowed to warm to room temperature.
- Upon completion, the reaction is quenched by the addition of saturated aqueous NaHCO<sub>3</sub> and NH<sub>4</sub>Cl.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are dried over anhydrous MgSO<sub>4</sub>, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield tert-butyl 3-methylidenepyrrolidine-1-carboxylate.

Below is a graphical representation of the synthetic workflow.

## Synthesis of tert-Butyl 3-methylidenepyrrolidine-1-carboxylate

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Caption: Synthetic workflow for tert-Butyl 3-methylidenepyrrolidine-1-carboxylate.

## Biological Activity and Signaling Pathways

As a synthetic intermediate, tert-butyl 3-methylidenepyrrolidine-1-carboxylate is not intended for direct biological application. A thorough search of scientific literature and databases reveals no published studies on the biological activity, mechanism of action, or involvement of this specific compound in any signaling pathways. Its utility lies in its role as a precursor for the synthesis of other molecules that may possess biological activity. For instance, it has been used in the synthesis of novel pyrrolidine-2,5-dione inhibitors with potential anti-tumor properties.[5]

## Conclusion

tert-Butyl 3-methylidenepyrrolidine-1-carboxylate (CAS 114214-71-0) is a valuable chemical intermediate for the synthesis of complex heterocyclic molecules in the field of pharmaceutical research and development. While information on its own biological activity is not available, its role as a versatile building block is well-established. Researchers and chemists should handle this compound with appropriate safety precautions as outlined in the available safety data and the supplier's Safety Data Sheet.

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